

5-Bromo-2,4-diethoxypyrimidine: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 5-Bromo-2,4-diethoxypyrimidine

Cat. No.: B172408

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This technical guide provides a comprehensive overview of **5-Bromo-2,4-diethoxypyrimidine**, a halogenated pyrimidine derivative of interest to researchers, scientists, and professionals in drug development. This document summarizes its core physicochemical properties and explores potential biological activities and synthetic approaches based on current knowledge of related pyrimidine compounds.

Core Compound Properties

5-Bromo-2,4-diethoxypyrimidine, identified by the CAS Number 132164-47-7, is a substituted pyrimidine with significant potential as a building block in medicinal chemistry and organic synthesis.^{[1][2][3][4][5]} Its key quantitative data are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ BrN ₂ O ₂	^{[2][4]}
Molecular Weight	247.09 g/mol	^[4]
CAS Number	132164-47-7	^{[1][2][3][4][5]}

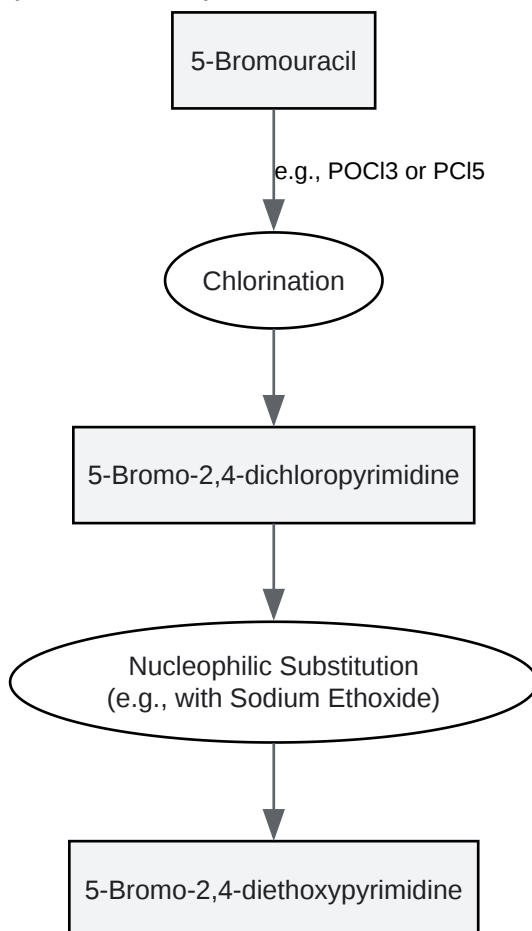
Synthesis of Substituted Pyrimidines: A Generalized Approach

While specific experimental protocols for the synthesis of **5-Bromo-2,4-diethoxypyrimidine** are not readily available in the reviewed literature, the synthesis of structurally similar compounds, such as 5-bromo-2,4-dichloropyrimidine, provides a viable template. A common starting material for such syntheses is 5-bromouracil.[6]

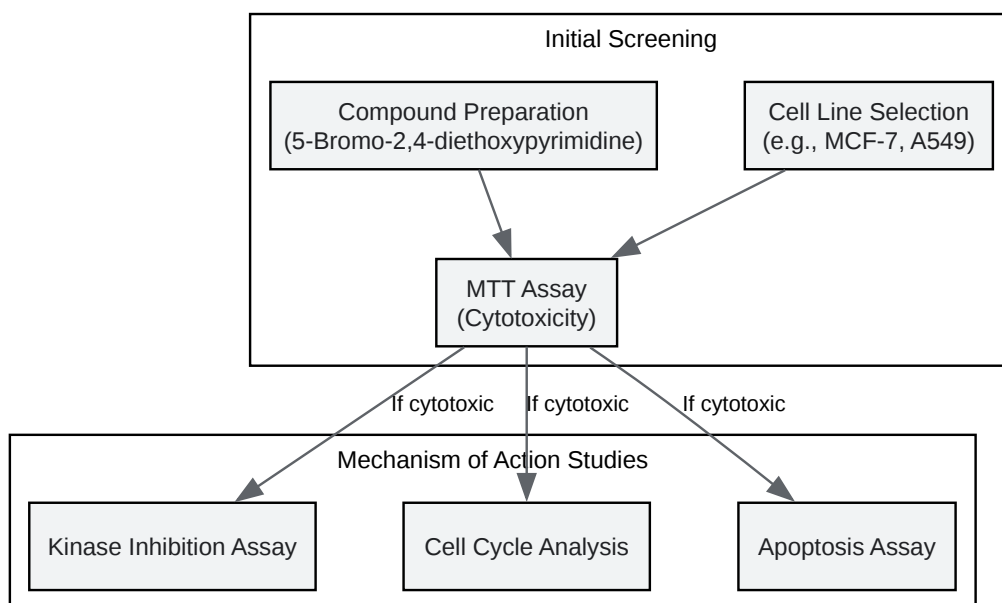
The general synthetic strategy involves the conversion of 5-bromouracil to a di-chloro intermediate, which can then be further modified. A generalized workflow for the synthesis of 5-bromo-substituted pyrimidines is outlined below.

General Synthetic Workflow for 5-Bromo-Substituted Pyrimidines

General Synthetic Pathway for 5-Bromo-Substituted Pyrimidines



Workflow for In Vitro Anticancer Activity Screening



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